

Personal protective equipment for handling Chlorosulfurous acid, ethyl ester

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Compound of Interest		
Compound Name:	Chlorosulfurous acid, ethyl ester	
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Essential Safety and Handling Guide for Chlorosulfurous Acid, Ethyl Ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **Chlorosulfurous** acid, ethyl ester (CAS No. 625-01-4). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Immediate Safety Concerns

Chlorosulfurous acid, ethyl ester is a highly corrosive and reactive chemical. Key hazards include:

- Fatal if inhaled: Vapors and mists are extremely toxic to the respiratory system.
- Causes severe skin burns and eye damage: Direct contact can lead to serious and permanent tissue damage.[1][2]
- Reacts violently with water: Contact with water or moisture generates significant heat and releases toxic gases, including hydrogen chloride and sulfuric acid.[2][3]
- May cause respiratory irritation: Inhalation can lead to coughing, wheezing, and shortness of breath.[1][2]



Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this substance. The following table summarizes the required equipment.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Acid-resistant gauntlet gloves (e.g., Neoprene®, Butyl rubber). Consult manufacturer's compatibility charts for specific breakthrough times.	To prevent severe skin burns upon contact.[4]
Eye and Face Protection	Chemical splash goggles and a full-face shield.	To protect against splashes and corrosive vapors, which can cause severe eye damage.[4]
Body Protection	Acid-resistant lab coat or a complete acid-impervious suit. Wool or acrylic long-sleeve clothing can be worn underneath.	To protect skin from splashes and potential exposure.[4]
Respiratory Protection	A NIOSH-approved full-face respirator with an acid gas cartridge or a self-contained breathing apparatus (SCBA) is required when vapors or aerosols are generated, or when working outside of a certified chemical fume hood.	To prevent inhalation of fatal or highly irritating vapors.[4]
Footwear	Closed-toe, chemical-resistant boots or shoes.	To protect feet from spills.

Operational Plan: Step-by-Step Handling Procedure



- Work Area: All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood. Ensure the work area is dry and free of water sources.
- Emergency Equipment: Verify that a safety shower and eyewash station are readily accessible and have been recently tested.[5]
- Donning PPE: Put on all required PPE as outlined in the table above before handling the chemical.
- Handling: Use only in a closed system where possible.[2] Avoid generating mists or vapors.
 Open containers carefully as they may be under pressure.[2]
- Incompatible Materials: Keep away from water, acids, bases, alcohols, amines, and finely powdered metals.[6]
- Container: Keep the container tightly closed.[1]
- Location: Store in a locked, cool, dry, and well-ventilated area designated for corrosive materials.[1][6]
- Conditions: Protect from moisture and direct sunlight.[2][6] Never allow the product to come into contact with water during storage.

Emergency and Disposal Plan

- Evacuate: Immediately evacuate all personnel from the spill area.
- Ventilate: Increase ventilation in the area of the spill.
- Containment: Absorb the spill with a dry, inert material such as vermiculite, dry sand, or earth. DO NOT USE WATER.[5]
- Collection: Carefully collect the absorbed material into a suitable, labeled, and closed container for disposal.
- Reporting: Report the spill in accordance with institutional and local regulations.



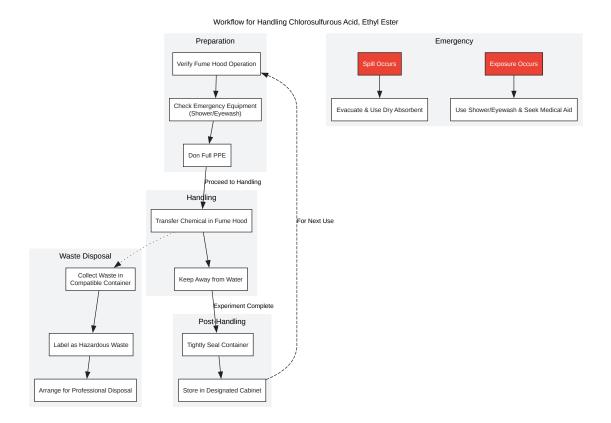
- Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[6]
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][6]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
- Waste Characterization: Dispose of Chlorosulfurous acid, ethyl ester as hazardous waste.
- Neutralization: Cautiously neutralize residues with a suitable base like soda ash or lime under controlled conditions, as this reaction can be vigorous.
- Compliance: All disposal must be in accordance with federal, state, and local regulations.[4] Contact your institution's environmental health and safety department for specific guidance.

Quantitative Data Summary

Property	Value
Chemical Name	Chlorosulfuric acid, ethyl ester[7]
Synonyms	Ethyl chlorosulfonate, Ethyl chlorosulfate[8]
CAS Number	625-01-4[7]
Molecular Formula	C2H5ClO3S[7]
Molecular Weight	144.58 g/mol
Appearance	Colorless, oily liquid with a pungent odor[7]
Boiling Point	152.5 °C[7]
Density	1.35 g/cm³ at 25 °C[7]
Water Solubility	Reacts violently[2][6]



Experimental Workflow Diagram



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